

Application Notes and Protocols for In Vivo Administration of GSK3787

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Compound of Interest

Compound Name: GSK3787

Cat. No.: B1672385

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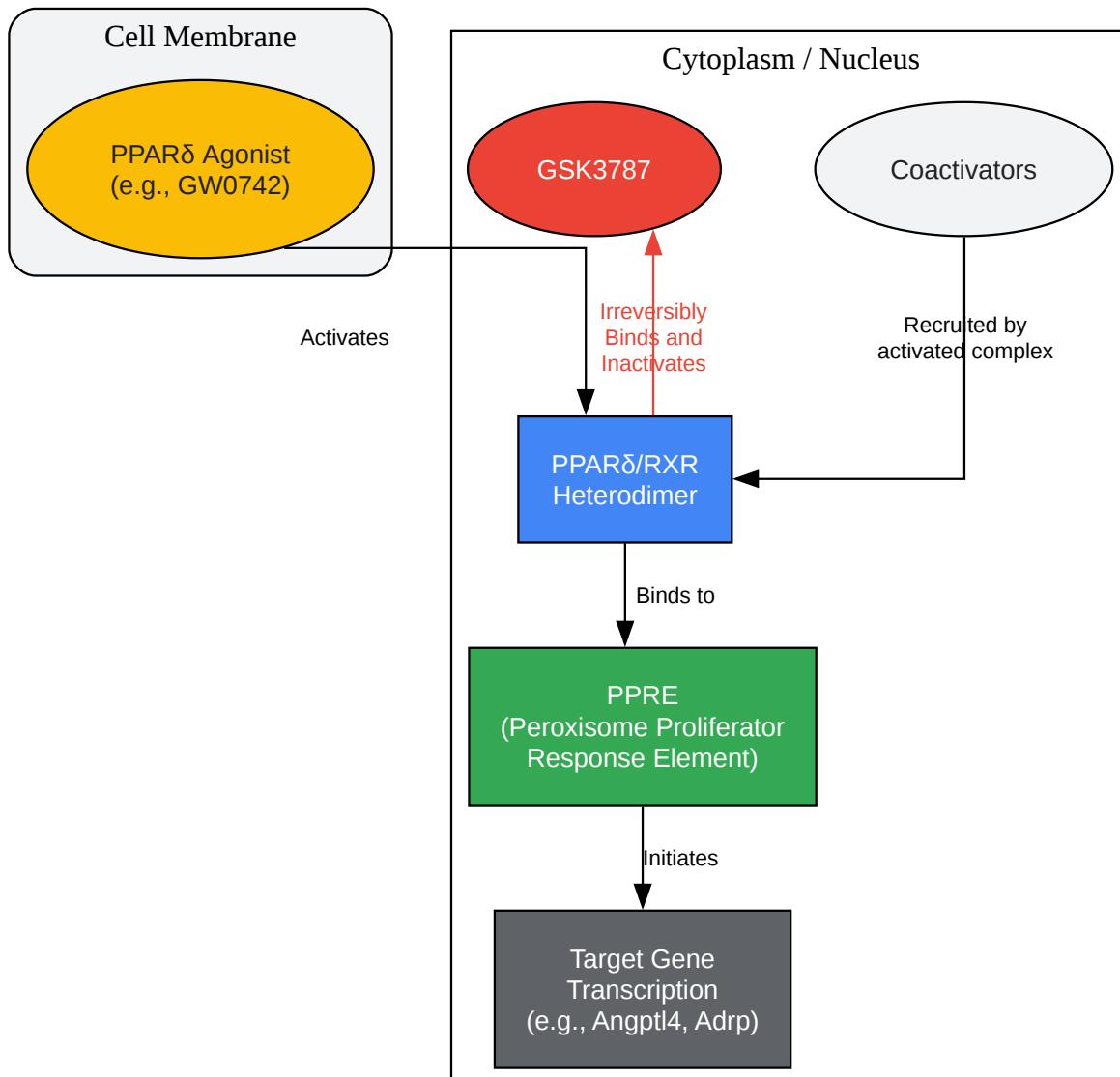
For Researchers, Scientists, and Drug Development Professionals

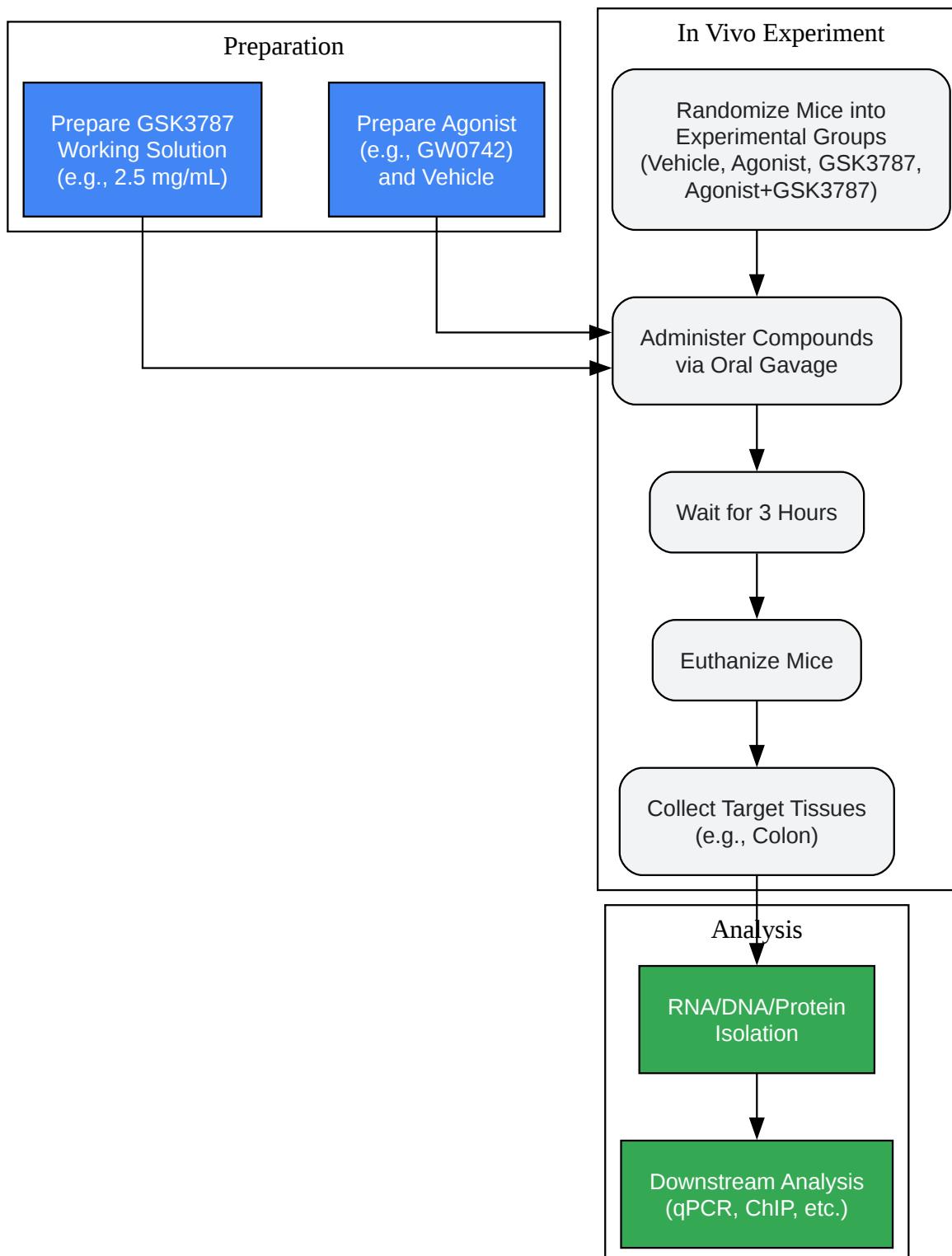
These application notes provide a comprehensive overview of the dosage and administration of **GSK3787** for in vivo experiments, based on currently available preclinical data. **GSK3787** is a potent, selective, and irreversible antagonist of the Peroxisome Proliferator-Activated Receptor delta (PPAR δ).^{[1][2]} It serves as a critical tool for investigating the physiological and pathophysiological roles of PPAR δ .

Mechanism of Action

GSK3787 functions by covalently binding to a cysteine residue within the ligand-binding domain of PPAR δ , rendering it inactive.^[3] This irreversible antagonism is highly selective for PPAR δ , with significantly lower or no measurable affinity for PPAR α or PPAR γ .^{[1][2][4]} This selectivity allows for targeted investigation of PPAR δ -mediated signaling pathways. In cellular and animal models, **GSK3787** has been shown to effectively block the transcriptional activity of PPAR δ , thereby inhibiting the expression of its target genes, such as Angptl4 and Adrp.^{[2][5][6]}

Signaling Pathway of PPAR δ Antagonism by GSK3787



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